Spectroscopic Analysis of Sodium Nitromalonaldehyde: A Technical Guide

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Compound of Interest

Compound Name: *Sodium nitromalonaldehyde*

Cat. No.: *B7817628*

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **sodium nitromalonaldehyde** (and its common monohydrate form). Due to the limited availability of published spectral data for this specific compound, this document focuses on the standardized experimental methodologies for acquiring Nuclear Magnetic Resonance (NMR), Infrared (IR), and Ultraviolet-Visible (UV-Vis) spectra. The provided tables serve as templates for data presentation.

Data Presentation

The following tables are structured to present the key spectroscopic data for **sodium nitromalonaldehyde**. In the absence of specific experimental data from available literature, representative parameters are included to illustrate the expected format.

Table 1: NMR Spectroscopic Data for **Sodium Nitromalonaldehyde**

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Parameter	^{1}H NMR	^{13}C NMR
Spectrometer Frequency	400 MHz	100 MHz
Solvent	D_2O	D_2O
Chemical Shift (δ) [ppm]	Data not available	Data not available
Multiplicity	Data not available	Data not available
Coupling Constant (J) [Hz]	Data not available	Data not available
Assignment	Data not available	Data not available

Table 2: IR Spectroscopic Data for **Sodium Nitromalonaldehyde**

Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
Data not available	e.g., Strong, Broad	e.g., O-H Stretch (from hydrate)
Data not available	e.g., Strong, Sharp	e.g., C=O Stretch (aldehyde)
Data not available	e.g., Medium	e.g., C-N Stretch
Data not available	e.g., Strong	e.g., NO_2 Asymmetric Stretch
Data not available	e.g., Strong	e.g., NO_2 Symmetric Stretch

Table 3: UV-Vis Spectroscopic Data for **Sodium Nitromalonaldehyde**

Solvent	λmax [nm]	Molar Absorptivity (ε) [$L\ mol^{-1}\ cm^{-1}$]	Transition
Water	Data not available	Data not available	e.g., n → π or π → π**

Experimental Protocols

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Detailed methodologies for acquiring the spectroscopic data are outlined below. These protocols are generalized for a solid organic salt like **sodium nitromalonaldehyde** monohydrate.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the carbon-hydrogen framework of the molecule.

Instrumentation: A 400 MHz NMR spectrometer, such as a Bruker Avance NEO.[1]

Sample Preparation:

- Accurately weigh 5-10 mg of **sodium nitromalonaldehyde** monohydrate.
- Dissolve the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., Deuterium Oxide, D_2O, as the compound is a salt).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Cap the NMR tube securely.

^1H NMR Acquisition:

- Insert the sample into the spectrometer.
- Lock the spectrometer onto the deuterium signal of the solvent.
- Shim the magnetic field to achieve homogeneity.
- Acquire the ^1H NMR spectrum using standard acquisition parameters. A typical experiment would involve a 30° pulse width, a relaxation delay of 1-2 seconds, and an appropriate number of scans to achieve a good signal-to-noise ratio.

^{13}C NMR Acquisition:

- Following ^1H NMR, switch the spectrometer to the ^{13}C channel.
- Use a standard proton-decoupled ^{13}C NMR pulse program.

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- A larger number of scans will be necessary due to the low natural abundance of ^{13}C.
- The spectral width should be set to cover the expected range of carbon chemical shifts (e.g., 0-220 ppm).[2]

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the molecule.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer.[3]

Sample Preparation (KBr Pellet Method):[4]

- Thoroughly grind 1-2 mg of **sodium nitromalonaldehyde** monohydrate with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle.
- Transfer the fine powder to a pellet press.
- Apply pressure to form a thin, transparent pellet.
- Place the pellet in the sample holder of the FTIR spectrometer.

Data Acquisition:

- Record a background spectrum of the empty sample compartment.
- Place the sample holder with the KBr pellet in the IR beam path.
- Acquire the sample spectrum over the desired range (typically 4000-400 cm^{-1}).
- The final spectrum is presented in terms of transmittance or absorbance versus wavenumber.

Ultraviolet-Visible (UV-Vis) Spectroscopy

Objective: To investigate the electronic transitions within the molecule, particularly those involving conjugated systems and chromophores.

Instrumentation: A dual-beam UV-Vis spectrophotometer.

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Sample Preparation:[5]

- Prepare a stock solution of known concentration by accurately weighing a small amount of **sodium nitromalonaldehyde** monohydrate and dissolving it in a volumetric flask with deionized water.
- Prepare a series of dilutions from the stock solution to determine the optimal concentration for measurement (typically an absorbance between 0.1 and 1.0).
- Use quartz cuvettes for measurements in the UV region.

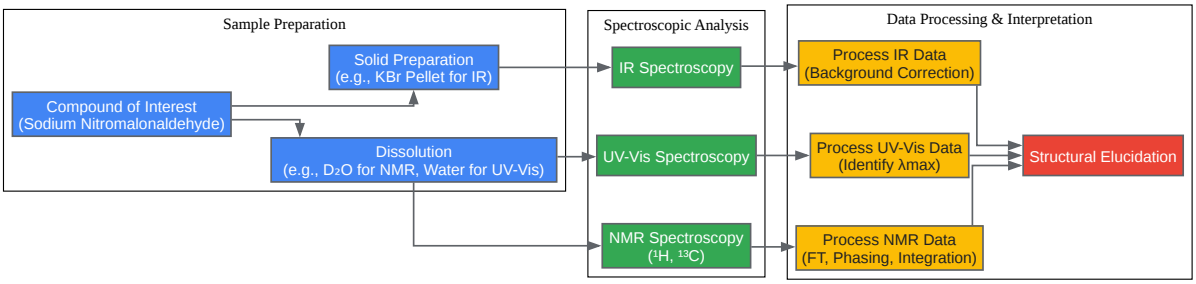
Data Acquisition:

- Fill one cuvette with the solvent (deionized water) to be used as the reference.
- Fill another cuvette with the sample solution.
- Place the reference and sample cuvettes in the appropriate holders in the spectrophotometer.
- Scan a range of wavelengths (e.g., 200-800 nm) to identify the wavelength(s) of maximum absorbance (λmax).
- The absorbance at λmax can be used for quantitative analysis based on the Beer-Lambert law.

Visualizations

The following diagrams illustrate the general workflow for spectroscopic analysis.

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A generalized workflow for the spectroscopic analysis of a chemical compound.

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